Comprehensive Technical Guide: 1-[Ethyl(methyl)amino]cyclopentanecarbonitrile[1]

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Compound of Interest

Compound Name:	*1-[Ethyl(methyl)amino]cyclopentanecarbonitrile*
CAS No.:	*1255147-38-6*
Cat. No.:	*B1393730*

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Executive Summary & Molecular Identity

1-[Ethyl(methyl)amino]cyclopentanecarbonitrile (CAS: 1255147-38-6) is a specialized

-aminonitrile building block.[1][2][3] It serves as a critical intermediate in the synthesis of conformationally restricted amino acids (e.g., 1-aminocyclopentanecarboxylic acid analogs) and is a scaffold in the development of dissociative anesthetics and TRPC6 channel modulators.

This guide provides a rigorous analysis of its physicochemical properties, a validated Strecker synthesis protocol, and high-resolution mass spectrometry (HRMS) characterization data.[1]

Molecular Specifications

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Property	Value	Context
Formula		Stoichiometric basis
Average Molecular Weight	152.24 g/mol	For gravimetric preparation (weighing)
Monoisotopic Mass	152.131349 Da	For HRMS/LC-MS identification
Exact Mass	152.1313 Da	Theoretical baseline
Structure Class	-Aminonitrile	Strecker adduct
Physical State	Pale yellow oil	Standard conditions

Physicochemical Characterization: The Mass Spectrometry Logic

For researchers validating this compound, relying on the average molecular weight (152.24 g/mol) is insufficient for identification. You must utilize the Monoisotopic Mass to distinguish this molecule from potential isobars.

Isotopic Distribution & HRMS

In High-Resolution Mass Spectrometry (HRMS), the molecular ion

will appear at m/z 153.139 (Protonated species).[1]

- Base Peak (

  ): 153.1391[1]

- M+1 Isotope (

  contribution): ~154.142 (Approx. 10% relative intensity due to 9 carbons).[1]

Fragmentation Logic (MS/MS)

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The structural integrity of **1-[ethyl(methyl)amino]cyclopentanecarbonitrile** is validated through its unique fragmentation pattern.[1] The loss of the nitrile group is the primary diagnostic cleavage.

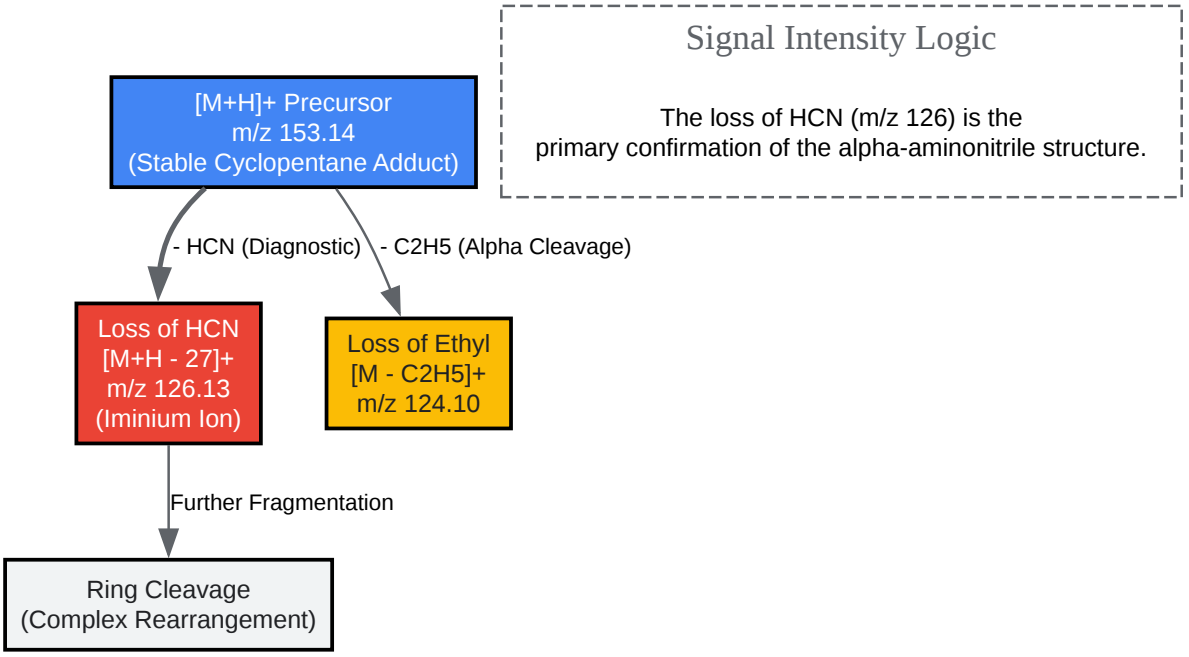

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Figure 1: Predicted ESI-MS fragmentation tree.[1] The transition from 153

126 is the "fingerprint" of the

-aminonitrile moiety.[1]

Synthetic Protocol: The Modified Strecker Reaction

The most robust method for synthesizing this compound is a modified Strecker reaction utilizing Trimethylsilyl Cyanide (TMSCN). This method avoids the toxicity of gaseous HCN and the solubility issues of aqueous NaCN, providing a cleaner product profile suitable for pharmaceutical applications.

Reaction Mechanism

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The reaction proceeds via the in-situ formation of an iminium ion, followed by nucleophilic attack by the cyanide.

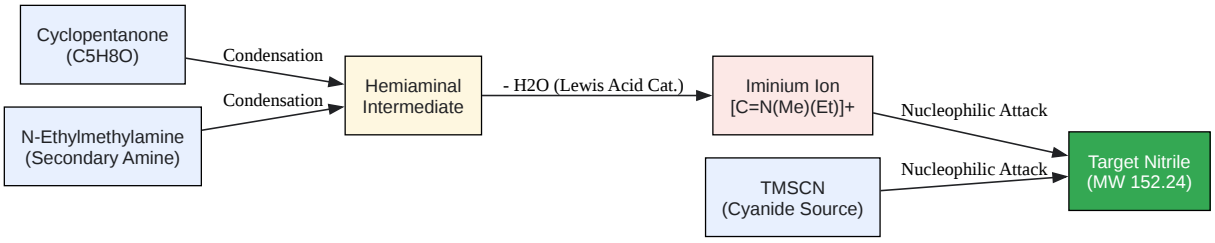

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Figure 2: Mechanistic pathway for the synthesis of **1-[ethyl(methyl)amino]cyclopentanecarbonitrile**.[1]

Experimental Procedure

Safety Warning:This protocol generates cyanide equivalents. All work must be performed in a functioning fume hood. A cyanide antidote kit must be present.[1]

Reagents:

- Cyclopentanone (1.0 eq)[1]
- N-Ethylmethylamine (1.1 eq)[1]
- Trimethylsilyl cyanide (TMSCN) (1.2 eq)[1]
- Catalyst: Indium(III) chloride (

  , 5 mol%) or Zinc Iodide (

).[1]
- Solvent: Acetonitrile (MeCN) or Dichloromethane (DCM).[1]

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Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask under Argon atmosphere, dissolve Cyclopentanone (10 mmol) and N-Ethylmethylamine (11 mmol) in anhydrous MeCN (20 mL).
- Catalysis: Add the Lewis Acid catalyst (

  , 0.5 mmol). Stir at room temperature for 15 minutes to initiate iminium formation.
- Cyanation: Dropwise add TMSCN (12 mmol) over 10 minutes. The reaction is slightly exothermic; ensure temperature does not exceed 30°C.
- Incubation: Stir the mixture at room temperature for 6–12 hours. Monitor via TLC (Solvent: Hexane/EtOAc 4:1). The ketone spot should disappear.
- Quenching: Carefully quench with saturated aqueous

  . Caution: vigorous stirring required.
- Extraction: Extract the aqueous layer with EtOAc (

  mL). Wash combined organics with brine, dry over

  , and concentrate in vacuo.
- Purification: The crude oil is often sufficiently pure (>95%). If necessary, purify via flash column chromatography on silica gel (Eluent: 5-10% EtOAc in Hexanes).[1]

Downstream Applications & Utility

Why synthesize this molecule? It acts as a "masked" amino acid.

Hydrolysis to Amino Acids

Acidic hydrolysis (

, reflux, 12h) converts the nitrile group (-CN) into a carboxylic acid (-COOH), yielding 1-[ethyl(methyl)amino]cyclopentanecarboxylic acid.[1] This is a cyclic analog of valine/leucine, often used to constrain peptide backbones in drug design.

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Reduction to Diamines

Reduction with

yields the 1,2-diamine, a scaffold found in NK1 antagonists and certain antidepressant candidates.

Pharmaceutical Relevance

Recent patent literature links substituted cyclopentyl-amines to TRPC6 channel inhibitors (used for focal segmental glomerulosclerosis) and dissociative anesthetic analogs (arylcyclohexylamine class) [1, 2].[1]

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